

DA5-Htl target identification and validation in cancer cells

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Compound of Interest

Compound Name: DA5-Htl

Cat. No.: B12368822

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An In-depth Technical Guide on **DA5-Htl** Target Identification and Validation in Cancer Cells
For Researchers, Scientists, and Drug Development Professionals

Introduction

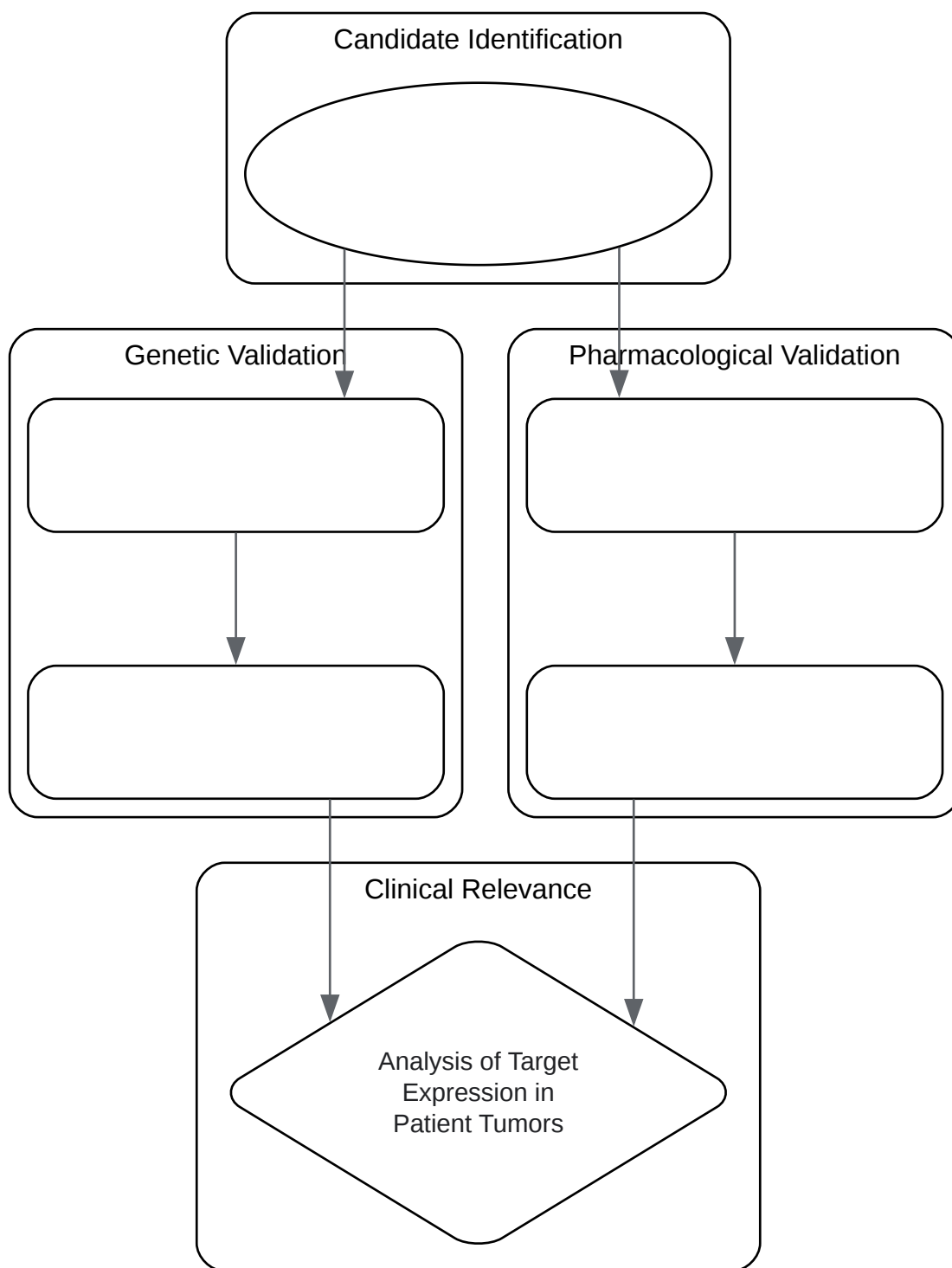
DA5-Htl is a chemical probe constructed by conjugating the multi-targeted kinase inhibitor dasatinib with the HaloTag system. This design allows for the covalent and specific capture of cellular targets of dasatinib, facilitating their identification and subsequent validation in cancer cells. Dasatinib itself is known to inhibit the proliferation of cancer cells, and **DA5-Htl** has been shown to inhibit cancer cell growth with a GI50 of 1.923 nM[1]. The identification of the complete landscape of drug-binding proteins is crucial for understanding the mechanisms of action of targeted therapies and for the discovery of novel therapeutic targets. This guide provides a comprehensive overview of the methodologies for identifying and validating the cellular targets of **DA5-Htl**.

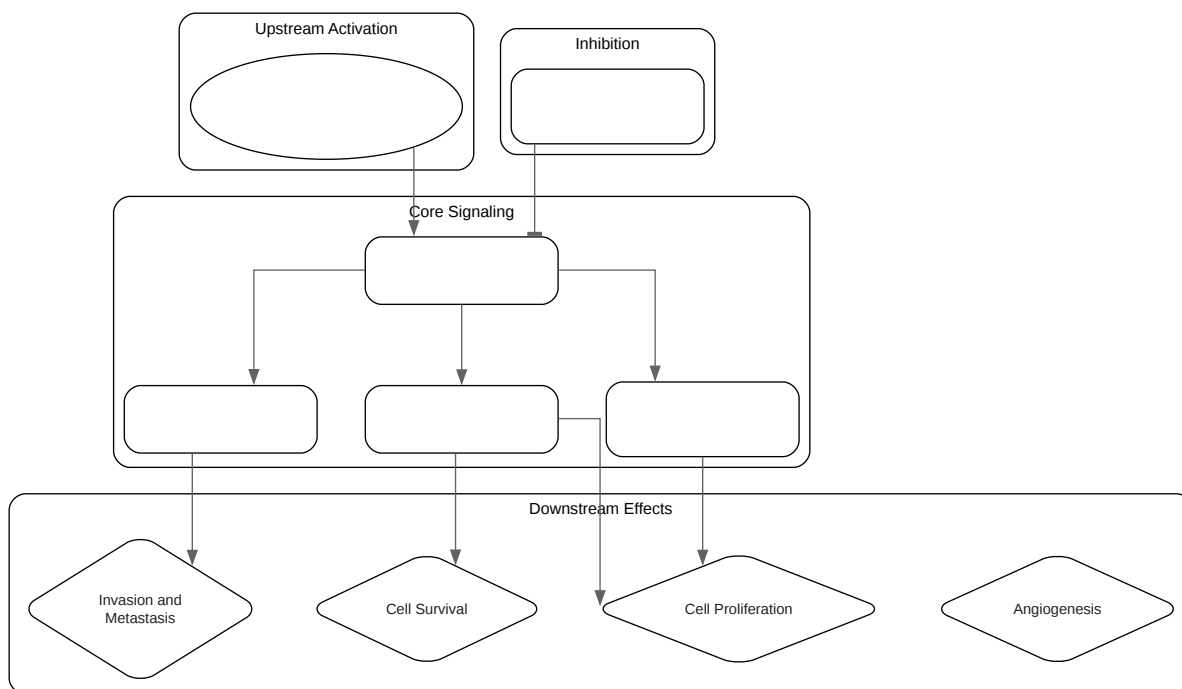
Target Identification Using DA5-Htl

The primary application of **DA5-Htl** is in affinity-based protein profiling to identify the direct binding targets of dasatinib within the cellular proteome. The HaloTag system allows for the covalent and efficient capture of the **DA5-Htl**-protein complexes.

Experimental Workflow: Target Pull-down with DA5-Htl

A typical workflow for identifying the protein targets of **DA5-Htt** involves treating cancer cell lysates with the probe, capturing the probe-protein complexes, and identifying the bound proteins using mass spectrometry.





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References

- 1. medchemexpress.com [medchemexpress.com]
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